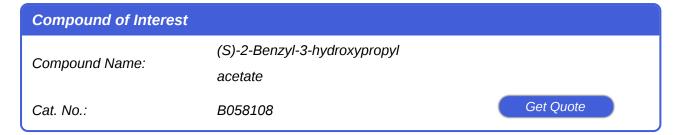


# An In-depth Technical Guide on (S)-2-Benzyl-3hydroxypropyl acetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **(S)-2-Benzyl-3-hydroxypropyl acetate**, a key intermediate in the synthesis of various pharmaceutical compounds.

**Physicochemical Properties** 

Property	Value
Molecular Formula	C12H16O3[1][2][3]
Molecular Weight	208.26 g/mol [1][2]
CAS Number	110270-52-5[1]
Appearance	Light Yellow Oil[4]
Storage	2-8°C Refrigerator[1][2]
Solubility	Chloroform, DCM, Ethyl Acetate, Methanol[4]

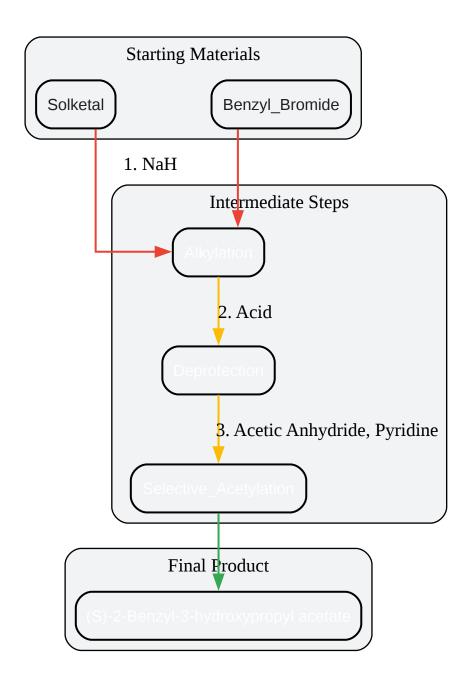
### **Chemical Structure and Synthesis**

**(S)-2-Benzyl-3-hydroxypropyl acetate** is an organic ester. Its chemical structure consists of a benzyl group attached to a propylene glycol backbone, with an acetate group at the primary



hydroxyl position and a secondary hydroxyl group.

A logical workflow for the potential synthesis of this compound, based on general organic chemistry principles, is outlined below. This diagram illustrates a conceptual pathway and does not represent a specific, validated experimental protocol.



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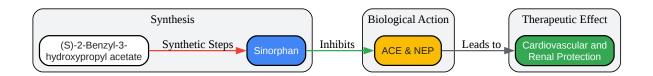
Caption: Conceptual synthetic workflow for **(S)-2-Benzyl-3-hydroxypropyl acetate**.



## **Applications in Drug Development**

**(S)-2-Benzyl-3-hydroxypropyl acetate** serves as a crucial intermediate in the synthesis of Sinorphan.[1][4] Sinorphan is recognized as an inhibitor of both angiotensin-converting enzyme (ACE) and neutral endopeptidase (NEP).[1][4] The development of such dual inhibitors is a significant area of research in cardiovascular and renal therapeutics.

The relationship between these compounds and their therapeutic target is illustrated in the signaling pathway diagram below.



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Caption: Role of **(S)-2-Benzyl-3-hydroxypropyl acetate** in therapeutic intervention.

### **Experimental Protocols**

While specific experimental protocols for the synthesis of Sinorphan from **(S)-2-Benzyl-3-hydroxypropyl acetate** are proprietary and vary between research groups, a general methodological framework can be described.

General Protocol for the Synthesis of a Peptide-like Inhibitor from an Alcohol Intermediate:

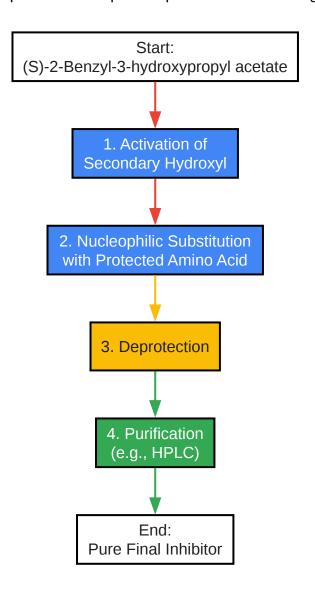
- Activation of the Hydroxyl Group: The secondary hydroxyl group of (S)-2-Benzyl-3-hydroxypropyl acetate is typically activated to facilitate nucleophilic substitution. This can be achieved by converting it into a good leaving group, such as a tosylate or mesylate, by reacting it with the corresponding sulfonyl chloride in the presence of a non-nucleophilic base like pyridine.
- Nucleophilic Substitution: The activated intermediate is then reacted with the desired nucleophile. In the context of synthesizing a peptide-like molecule, this would involve the



amine group of an amino acid or a peptide fragment. The reaction is typically carried out in a polar aprotic solvent.

- Deprotection: Any protecting groups on the amino acid or peptide fragment are removed under appropriate conditions. For instance, a Boc protecting group is removed with a strong acid like trifluoroacetic acid, while an Fmoc group is removed with a base like piperidine.
- Purification: The final product is purified using chromatographic techniques such as column chromatography or high-performance liquid chromatography (HPLC) to achieve the desired level of purity for biological assays.

The logical flow of these experimental steps is depicted in the following diagram.



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Caption: General experimental workflow for inhibitor synthesis.

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